

Cyclopropanesulfonyl chloride stability and storage conditions

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Compound of Interest

Compound Name: Cyclopropanesulfonyl chloride

Cat. No.: B164270

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Cyclopropanesulfonyl Chloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **cyclopropanesulfonyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **cyclopropanesulfonyl chloride**?

A1: **Cyclopropanesulfonyl chloride** should be stored in a cool, dry, and well-ventilated place. The recommended storage temperature is 2-8°C.[1][2][3] It is crucial to keep the container tightly closed to prevent exposure to moisture, as the compound is moisture-sensitive.[1][4][5] For long-term storage, handling and storing the contents under an inert gas like nitrogen is recommended.[5]

Q2: How stable is **cyclopropanesulfonyl chloride** at room temperature?

A2: **Cyclopropanesulfonyl chloride** is stable under the recommended storage conditions of 2-8°C.[1][6] While specific data on its stability at room temperature for extended periods is limited, its reactivity and moisture sensitivity suggest that prolonged storage at ambient temperatures should be avoided to minimize potential degradation.

Q3: What are the signs of decomposition of **cyclopropanesulfonyl chloride**?

A3: Decomposition of **cyclopropanesulfonyl chloride**, particularly upon contact with water, can lead to the formation of corrosive hydrochloric acid.[4] Visual signs of degradation may include a change in color from colorless or pale yellow to a darker shade, or the development of a more pungent odor.[4] The presence of fumes upon opening the container can also indicate decomposition.

Q4: What substances are incompatible with **cyclopropanesulfonyl chloride**?

A4: **Cyclopropanesulfonyl chloride** is incompatible with several substances, including:

- Strong oxidizing agents[1]
- Water and moist air[5]
- Amines[5]
- Strong bases[5] Contact with these materials should be strictly avoided to prevent hazardous reactions.

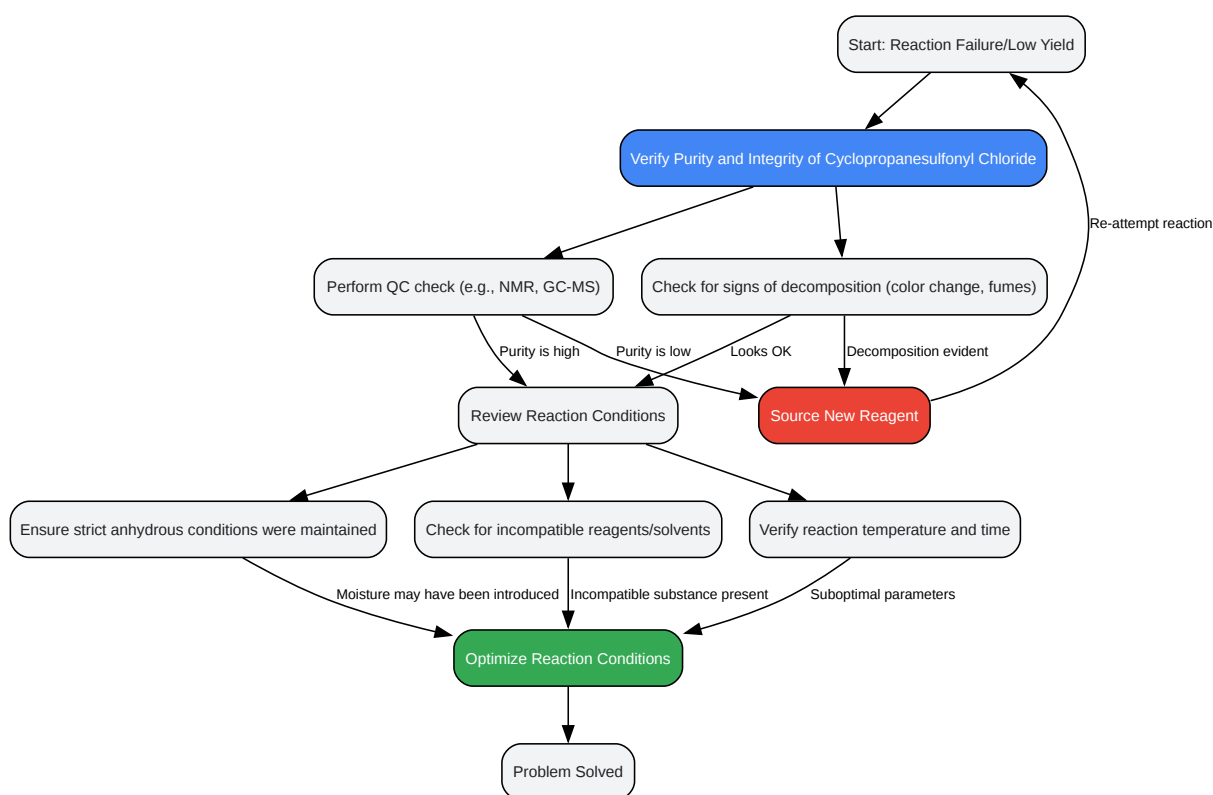
Q5: What are the hazardous decomposition products of **cyclopropanesulfonyl chloride**?

A5: Under fire conditions, **cyclopropanesulfonyl chloride** can decompose to form hazardous products, including carbon oxides, sulfur oxides, and hydrogen chloride gas.[1][5] Contact with water can also liberate toxic gas.[5]

Troubleshooting Guides

Issue: Unexpected Reaction Failure or Low Yield

If you are experiencing unexpected reaction failures or lower than expected yields when using **cyclopropanesulfonyl chloride**, consult the following troubleshooting workflow.

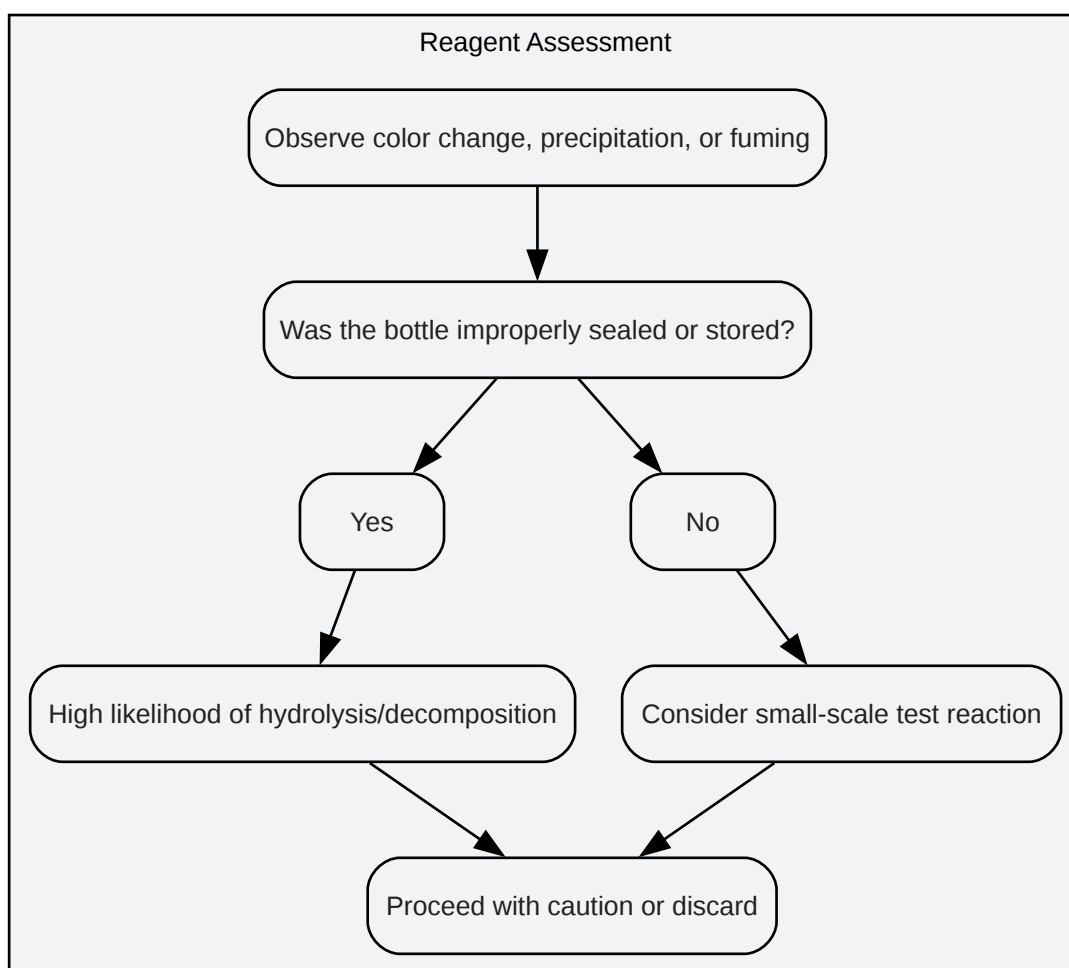


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Caption: Troubleshooting workflow for reaction issues.

Issue: Visible Change in Reagent Appearance

If you observe a change in the physical appearance of your **cyclopropanesulfonyl chloride**, follow these steps to assess its viability.



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Caption: Decision process for visually altered reagent.

Data Presentation

Table 1: Storage and Stability Parameters for **Cyclopropanesulfonyl Chloride**

Parameter	Recommended Value/Condition	Source(s)
Storage Temperature	2 - 8 °C	[1][2][3]
Atmosphere	Store under inert gas (e.g., Nitrogen)	[5]
Moisture	Moisture sensitive; keep container tightly closed in a dry place	[1][4][5]
Chemical Stability	Stable under recommended storage conditions	[1][6]
Incompatible Materials	Strong oxidizing agents, water, amines, strong bases	[1][5]
Flash Point	96 °C (204.8 °F) - closed cup	[2]
Density	~1.38 g/mL at 25 °C	[2]

Experimental Protocols

Protocol 1: Quality Control of Cyclopropanesulfonyl Chloride via ^1H NMR

Objective: To assess the purity and integrity of **cyclopropanesulfonyl chloride** by proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy.

Materials:

- **Cyclopropanesulfonyl chloride** sample
- Deuterated chloroform (CDCl_3)
- NMR tubes
- Micropipette

- NMR spectrometer

Methodology:

- In a well-ventilated fume hood, carefully prepare a sample by dissolving 1-2 drops of **cyclopropanesulfonyl chloride** in approximately 0.6 mL of CDCl_3 in a clean, dry NMR tube.
- Cap the NMR tube securely.
- Acquire a ^1H NMR spectrum according to the instrument's standard operating procedures.
- Data Analysis:
 - The spectrum should show multiplets corresponding to the cyclopropyl protons.
 - The presence of significant peaks outside of the expected regions may indicate impurities or decomposition products.
 - Integration of the peaks can be used to quantify the level of impurities if their identity is known.

Protocol 2: Assessment of Water Sensitivity

Objective: To qualitatively assess the reactivity of **cyclopropanesulfonyl chloride** with water. (Caution: This should be performed on a very small scale in a controlled environment due to the release of HCl gas).

Materials:

- **Cyclopropanesulfonyl chloride**
- Deionized water
- Small test tube
- pH indicator paper
- Fume hood

Methodology:

- Place a small piece of pH indicator paper on the lip of a small, dry test tube in a fume hood.
- Add 1-2 drops of **cyclopropanesulfonyl chloride** to the bottom of the test tube.
- Carefully add one drop of deionized water to the test tube, ensuring it does not touch the pH paper directly.
- Observe any reaction (e.g., fuming, heat generation) and any color change in the pH paper.
- Expected Result: The pH paper will indicate a strong acid (turn red) due to the formation of HCl gas upon hydrolysis, confirming the compound's moisture sensitivity.

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